

Nedocromil Safety and Efficacy Overview

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Nedocromil

CAS No.: 69049-73-6

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The table below summarizes the core safety and performance data for **Nedocromil** Sodium based on clinical evidence.

Attribute	Nedocromil Sodium	Sodium Cromoglycate (Cromolyn)	Inhaled Corticosteroids (e.g., Beclomethasone)
Drug Class	Mast cell stabilizer (Chromone) [1] [2]	Mast cell stabilizer [2]	Corticosteroids [1]

| **Common & Notable Adverse Effects** | **Most common:** Unpleasant/bitter taste (up to 30%), throat irritation, cough [1] [2]. **Less common:** Headache, nausea, bronchospasm [2]. **Ophthalmic use:** Eye stinging/burning (5%) [2]. | Generally well-tolerated [2]. | **Systemic:** Potential impact on linear growth in children [1]. **Local:** Oropharyngeal candidiasis, dysphonia [1]. | | **Overall Safety Profile** | Excellent. No significant short or long-term side effects reported in trials; side effects are typically mild and transient [1] [2]. | Excellent safety profile [2]. | Effective but carries a risk of systemic side effects, particularly with long-term use [1]. | | **Clinical Efficacy in Asthma** | **Vs. Placebo:** Effective in improving lung function (FEV1, PEF) and reducing symptoms in short-term trials (4-12 weeks); results in long-term trials (6 months-6 years) for symptom-free days were conflicting, especially in mild asthma [1]. **Vs. Cromolyn:** Clinically similar efficacy; some studies suggest greater potency [2] [3]. | Established efficacy for asthma prophylaxis [3]. | Considered a mainstay for asthma maintenance; well-established efficacy superior to **nedocromil** for symptom control [1]. | | **Dosing Frequency** | **Inhalation:** Typically twice daily [2]. **Ophthalmic:** Twice daily

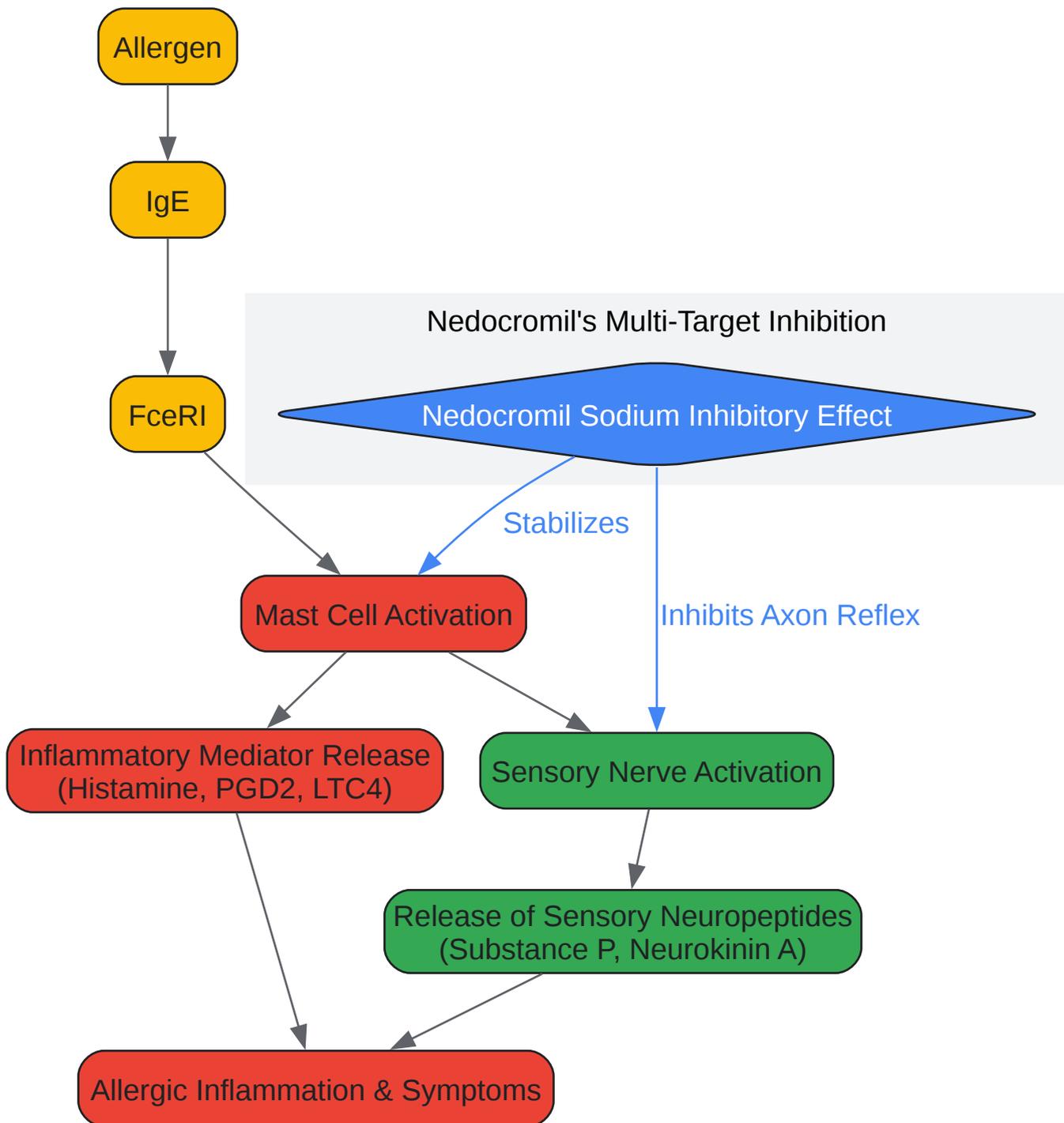
[4] [2]. | **Inhalation:** Typically four times daily [2]. **Ophthalmic:** Four times daily [4]. | Varies by compound and strength, but often twice daily. |

Mechanism of Action and Experimental Data

Nedocromil's safety is linked to its non-steroidal, topical mechanism of action. Unlike corticosteroids, it does not have hormone-like effects.

Cellular Pharmacology and Signaling

Nedocromil sodium is a mast cell stabilizer with multiple anti-inflammatory actions [5] [6] [2]. The diagram below summarizes its primary mechanisms.



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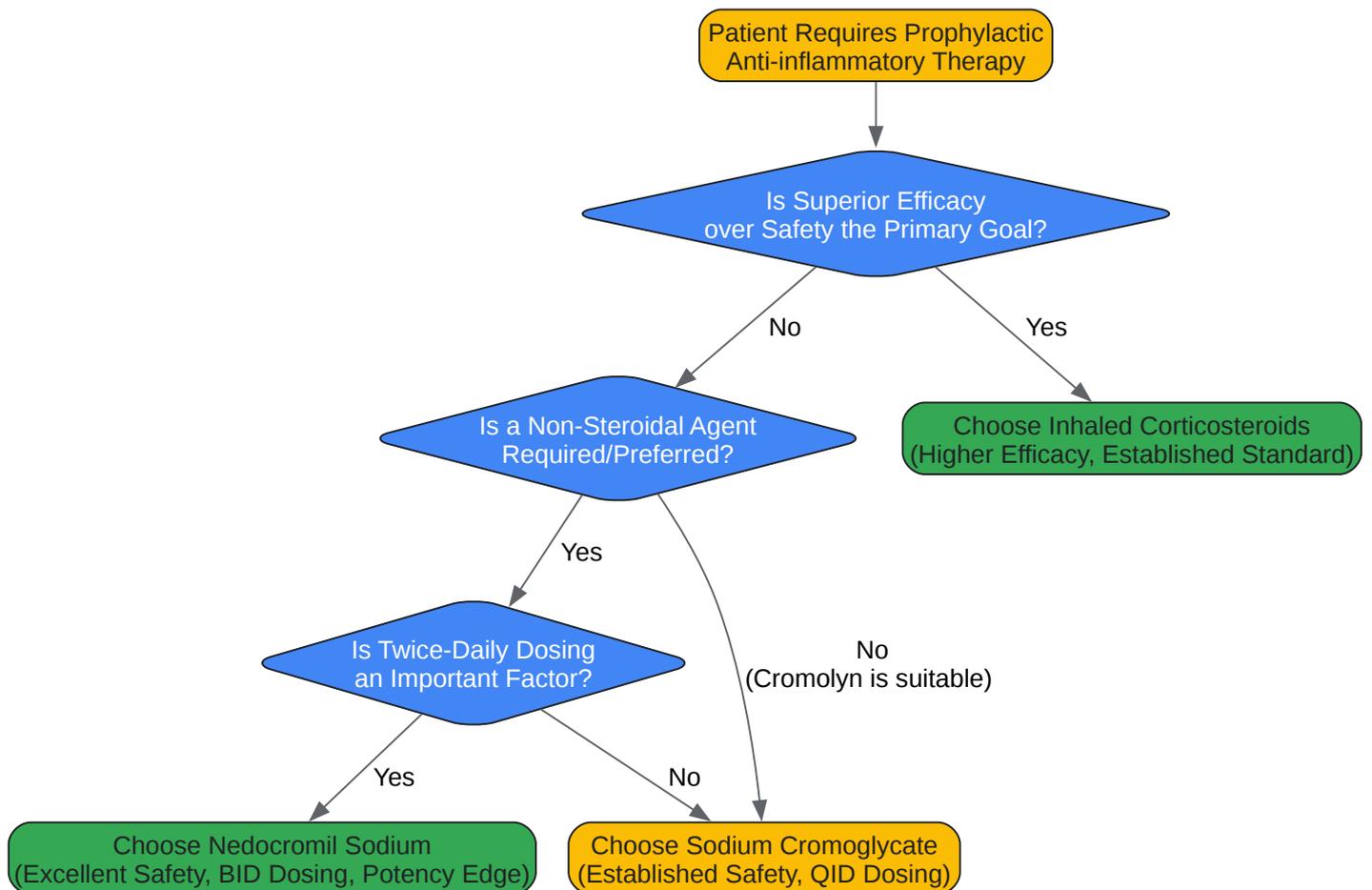
Key Experimental Models and Protocols

The safety and efficacy data for **nedocromil** are derived from specific clinical and preclinical models.

- **In Vitro Mast Cell Challenge:** Human mast cells are sensitized with IgE and challenged with a specific antigen (e.g., anti-IgE). **Nedocromil's** potency is measured by the concentration that inhibits 30% of mediator release (IC_{30}), with values reported at **~2 μ M for histamine** and **~1.3-2.3 μ M for LTC4/PGD2** [6].
- **Randomized Controlled Trials (RCTs) for Asthma:** The core safety and efficacy data come from RCTs, such as a Cochrane review of 15 trials involving **1,422 children** [1]. The standard protocol includes:
 - **Patient Population:** Children (0-18 years) with chronic asthma.
 - **Intervention:** Inhaled **nedocromil** sodium (typically 4 mg twice daily) vs. placebo for 4 weeks to 6 years.
 - **Primary Outcomes:** Symptom-free days, lung function (FEV1, PEF).
 - **Safety Monitoring:** Specific recording of adverse events like unpleasant taste.
- **Ocular Allergen Challenge Model:** For eye allergies, studies use a controlled environment where subjects are exposed to an allergen after pre-treatment with **nedocromil** eye drops. Efficacy is measured by reduction in clinical symptoms (itching, redness) and biochemical markers in tears (**histamine** and **PGD2**) [4] [2].

Comparative Clinical Decision Framework

For researchers evaluating its position in a treatment arsenal, the following workflow is helpful. It highlights that **nedocromil's** primary advantage is its excellent safety profile, making it a candidate where this is the paramount concern.



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Conclusion and Key Takeaways

For researchers and drug developers, the data positions **nedocromil** sodium as a compelling option in specific niches:

- **Safety as a Key Asset:** Its excellent safety profile is its most consistent and valuable characteristic, making it a candidate for populations sensitive to corticosteroid side effects [1].
- **A Niche in Ocular Allergies:** It demonstrates a clear efficacy advantage over cromolyn in more severe conditions like Vernal Keratoconjunctivitis (VKC) and offers the convenience of twice-daily dosing [4] [2].
- **A Legacy in Asthma:** While its role in asthma has diminished, it remains a well-studied benchmark for non-steroidal therapy. Its mechanism of action continues to be of scientific interest for multi-target inhibition of allergic inflammation [6] [2].

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To cite this document: Smolecule. [Nedocromil Safety and Efficacy Overview]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b536933#nedocromil-safety-profile-comparison>]

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